

Introduction: Navigating the Stereochemistry and Identity of 2-(Benzyloxy)propanoic Acid

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Compound of Interest

Compound Name: 2-(Benzyloxy)propanoic acid

CAS No.: 6625-78-1

Cat. No.: B1266725

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2-(Benzyloxy)propanoic acid, also known as O-benzyl-lactic acid, is a carboxylic acid derivative of significant interest in organic synthesis, particularly as a chiral building block in the development of pharmaceuticals and agrochemicals. Its structure, featuring a benzyloxy group attached to the second carbon of a propanoic acid backbone, imparts unique chemical properties that are leveraged in complex molecular constructions.

A critical aspect for any researcher utilizing this compound is the understanding of its stereochemistry. The chiral center at the C2 position means the acid exists as two distinct enantiomers, (S) and (R), as well as a racemic mixture. Each form possesses a unique Chemical Abstracts Service (CAS) number, and their biological and chemical behaviors can differ significantly. It is therefore imperative to identify the specific stereoisomer required for a given application.

- **(S)-2-(Benzyloxy)propanoic acid:** CAS Number 33106-32-0[1]
- **(R)-(+)-2-(Benzyloxy)propanoic acid:** CAS Number 100836-85-9
- **2-(Benzyloxy)propanoic acid (Racemic):** CAS Number 6625-78-1[2]

This guide will provide a comprehensive overview of the properties, synthesis, and applications of **2-(Benzyloxy)propanoic acid**, with a focus on the practical knowledge required by professionals in drug development and chemical research.

Physicochemical Properties: A Comparative Overview

The physical and chemical properties of **2-(Benzyloxy)propanoic acid** are fundamental to its handling, storage, and application in synthesis. The properties can vary slightly between the enantiomeric forms.

Table 1: Key Physicochemical Properties of **2-(Benzyloxy)propanoic Acid** Enantiomers

Property	(S)-2-(Benzyloxy)propanoic acid	(R)-(+)-2-(Benzyloxy)propanoic acid	General (Racemic)
CAS Number	33106-32-0[1]	100836-85-9	6625-78-1[2]
Molecular Formula	C ₁₀ H ₁₂ O ₃ [1]	C ₁₀ H ₁₂ O ₃	C ₁₀ H ₁₂ O ₃ [2]
Molecular Weight	180.20 g/mol [1]	180.20 g/mol	180.20 g/mol [2]
Appearance	White to off-white crystalline solid	Solid	Solid
Melting Point	108-112 °C	52-55 °C	Not specified
Boiling Point	328.16 °C at 760 mmHg	Not specified	Not specified
Purity	≥95%	≥97.0% (HPLC)	Not specified
Optical Activity	Not specified	[α] _{20/D} +77±3°, c = 1% in methanol	Not applicable
Solubility	Moderately soluble in methanol and ethyl acetate	Not specified	Not specified
Storage	Store at 2-8 °C, protected from moisture and light	Not specified	Not specified

The significant difference in melting points between the (S) and (R) enantiomers as reported by different suppliers highlights the importance of consulting the specific documentation for the material being used.

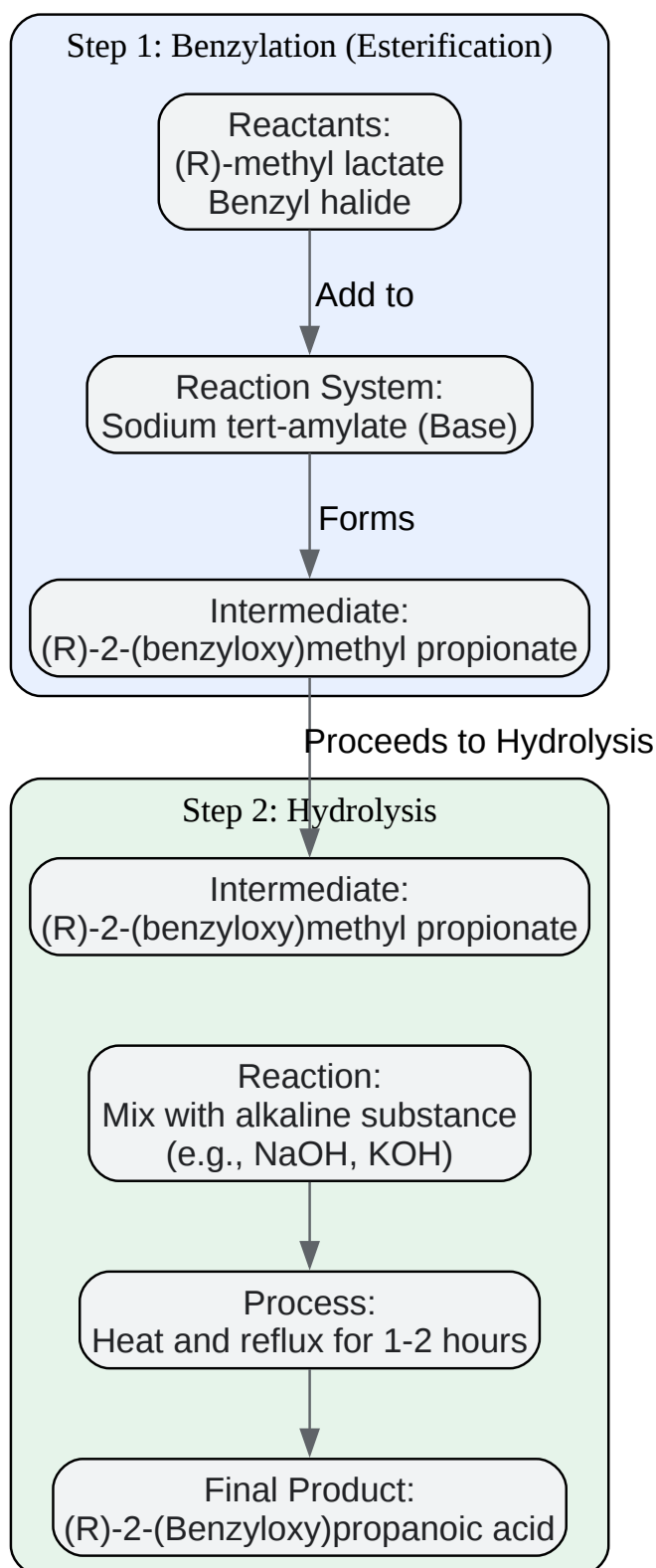
Synthesis Protocol: Preparation of (R)-2-(Benzyloxy)propanoic Acid

The synthesis of enantiomerically pure **2-(Benzyloxy)propanoic acid** is crucial for its application in stereospecific drug development. A common strategy involves the benzylation of

a chiral lactic acid ester, followed by hydrolysis. This approach is advantageous due to the availability of both (R) and (S) forms of lactic acid derivatives at a low cost.

A patented method describes a synthesis pathway that avoids the formation of hazardous gases and is suitable for larger-scale production.^[3] The process involves two main stages: the synthesis of the intermediate ester and its subsequent hydrolysis.

Experimental Workflow: Synthesis of (R)-2-(Benzyloxy)propanoic Acid



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Caption: Workflow for the synthesis of (R)-2-(Benzyloxy)propanoic acid.

Detailed Step-by-Step Methodology

Part 1: Synthesis of (R)-2-(benzyloxy)methyl propionate (Intermediate)

- **Reactor Setup:** In a suitable reaction vessel equipped with a stirrer and under an inert atmosphere (e.g., nitrogen), combine (R)-methyl lactate and a benzyl halide (e.g., benzyl bromide).
- **Base Addition:** Slowly add sodium tert-amylate to the reaction system.^[3]
 - **Causality:** Sodium tert-amylate acts as a strong, non-nucleophilic base to deprotonate the hydroxyl group of the lactate, facilitating the subsequent Williamson ether synthesis with the benzyl halide. This choice of base is noted for improving safety by avoiding the formation of flammable gases.^[3]
- **Reaction Monitoring:** Monitor the reaction progress by a suitable analytical method, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is consumed.
- **Work-up:** Upon completion, quench the reaction and perform an appropriate work-up to isolate the crude (R)-2-(benzyloxy)methyl propionate. Purification can be achieved via distillation or column chromatography.

Part 2: Hydrolysis to (R)-2-(Benzyloxy)propanoic Acid

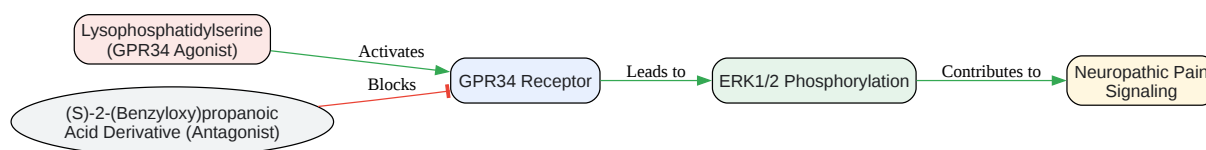
- **Saponification:** Mix the synthesized intermediate ester with an aqueous alkaline solution, such as sodium hydroxide or potassium hydroxide.^[3]
- **Reflux:** Heat the mixture to reflux for 1-2 hours to ensure complete hydrolysis of the ester to the carboxylate salt.^[3]
- **Acidification:** After cooling the reaction mixture to room temperature, carefully acidify it with a suitable acid (e.g., HCl) to precipitate the final product, **(R)-2-(Benzyloxy)propanoic acid**.
- **Isolation and Purification:** Isolate the solid product by filtration, wash with cold water to remove inorganic salts, and dry under a vacuum. The purity can be assessed by HPLC and melting point analysis.

Applications in Research and Drug Development

2-(Benzyloxy)propanoic acid and its derivatives are valuable intermediates in the pharmaceutical and materials science sectors. The presence of the carboxylic acid and the protected hydroxyl group allows for versatile chemical modifications.

Pharmaceutical Synthesis

- **Chiral Building Block:** It serves as a key intermediate in the synthesis of more complex molecules where stereochemistry is vital for biological activity. This includes its use in preparing side chains for anti-cancer drugs like Docetaxel and Cabazitaxel.[4]
- **Non-Steroidal Anti-Inflammatory Drugs (NSAIDs):** The propanoic acid moiety is a common feature in many NSAIDs. Derivatives of **2-(Benzyloxy)propanoic acid** are explored for creating new anti-inflammatory agents.[5]
- **GPR34 Antagonists:** Recent research has identified derivatives of (S)-2-(Benzyloxy)propanoic acid as a new class of antagonists for the G protein-coupled receptor 34 (GPR34).[6][7] These compounds show potential in treating neuropathic pain by inhibiting specific signaling pathways.[6][7]



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Caption: Logical pathway of GPR34 antagonism by a derivative.

Other Industrial and Research Applications

- **Agrochemicals:** The compound functions as a building block for preparing fungicides through esterification reactions.

- **Materials Science:** The propanoic acid framework is utilized in the formation of metal-organic frameworks (MOFs), which have applications in gas storage. It has also been explored in the creation of luminescent sensors through metal coordination chemistry.

Safety and Handling

Proper handling of **2-(Benzyloxy)propanoic acid** is essential in a laboratory setting. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is associated with several hazards.

- **GHS Hazard Statements:** H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).
[2]
- **Signal Word:** Warning[2]

Recommended Personal Protective Equipment (PPE) and Precautions

- **Engineering Controls:** Use only in a well-ventilated area or under a chemical fume hood.[8]
- **Personal Protective Equipment:** Wear protective gloves, chemical-resistant clothing, and safety goggles or a face shield.[8] For operations that may generate dust, a NIOSH-approved respirator (such as an N95 dust mask) is recommended.
- **Handling:** Avoid breathing dust, mist, or vapors. Wash skin thoroughly after handling. Take precautionary measures against static discharge.
- **Storage:** Keep containers tightly sealed and store in a dry, cool, and well-ventilated place. The compound is sensitive to hydrolysis and should be protected from moisture.

Conclusion

2-(Benzyloxy)propanoic acid is a versatile and valuable chiral synthon for research and development professionals. A thorough understanding of its stereoisomers, each with a unique CAS number, is the first step toward its effective use. Its applications, particularly in the synthesis of stereospecific pharmaceuticals, underscore its importance in modern medicinal

chemistry. By adhering to the outlined synthesis strategies and rigorous safety protocols, researchers can confidently and safely leverage the unique chemical properties of this compound to advance their scientific objectives.

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